

Palomid 529: Application and Protocols for 3D Cell Culture Models

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Compound of Interest

Compound Name: Palomid 529

Cat. No.: B1683854

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Introduction

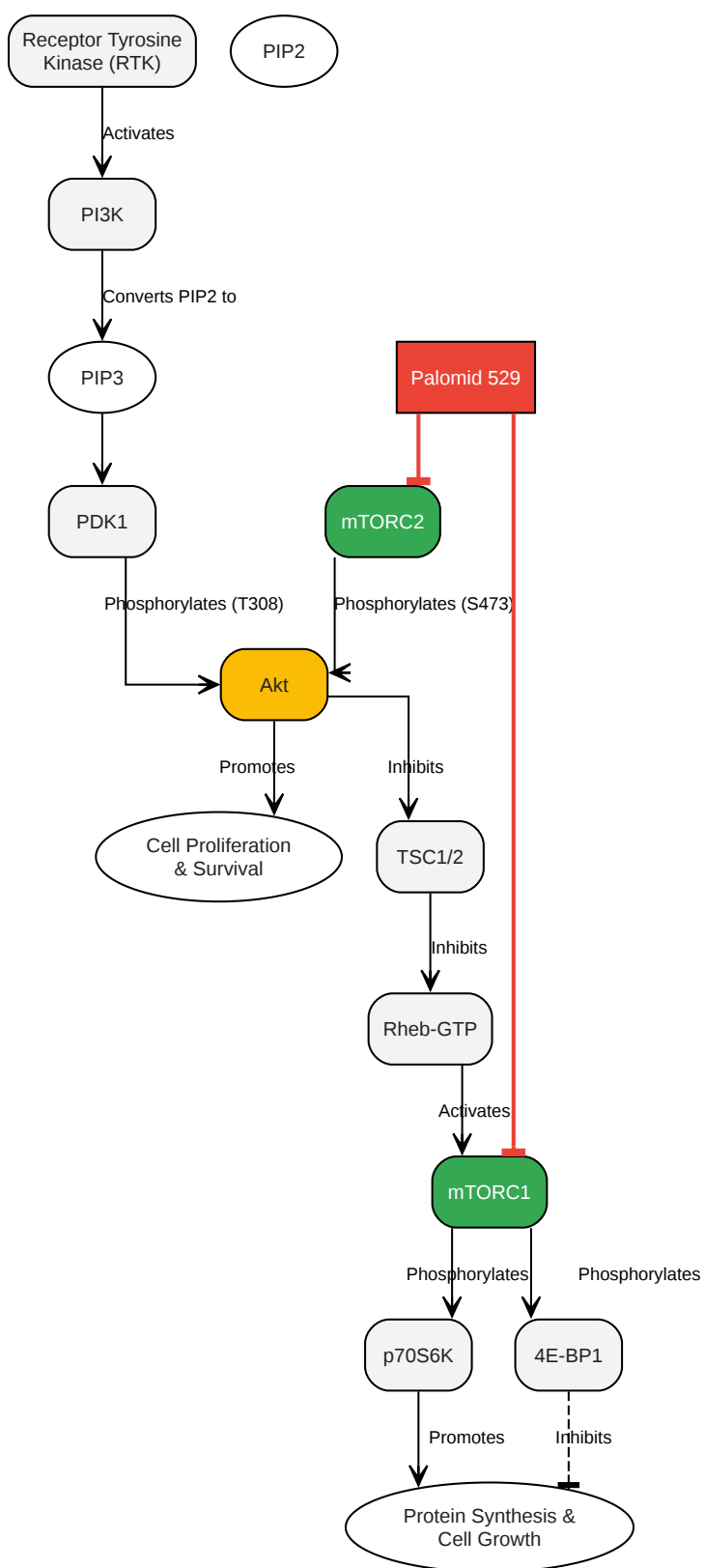
Palomid 529 (P529), also known as RES-529, is a novel small-molecule inhibitor of the phosphoinositide 3-kinase (PI3K)/Akt/mammalian target of rapamycin (mTOR) signaling pathway.[1][2][3][4] It functions as a dual TORC1/TORC2 inhibitor, giving it a broader range of action than traditional mTOR inhibitors like rapamycin.[5] By targeting both mTOR complexes, **Palomid 529** effectively downregulates the phosphorylation of key downstream effectors, leading to the inhibition of cell proliferation, tumor growth, angiogenesis, and induction of apoptosis.[5][6][7] Three-dimensional (3D) cell culture models, such as tumor spheroids, are increasingly recognized for their ability to more accurately mimic the in vivo tumor microenvironment compared to traditional 2D cell cultures.[8][9][10][11][12] This document provides detailed application notes and experimental protocols for the use of **Palomid 529** in 3D cell culture models.

Mechanism of Action: Targeting the PI3K/Akt/mTOR Pathway

Palomid 529 exerts its anti-cancer effects by interfering with the PI3K/Akt/mTOR pathway, a critical signaling cascade that is frequently dysregulated in cancer.[5][6] The drug inhibits both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2).[1][2][3][4]

- mTORC1 Inhibition: By inhibiting mTORC1, **Palomid 529** prevents the phosphorylation of downstream targets like S6 ribosomal protein and 4E-BP1, which are crucial for protein synthesis and cell growth.[\[1\]](#)[\[4\]](#)
- mTORC2 Inhibition: Inhibition of mTORC2 by **Palomid 529** blocks the phosphorylation of Akt at serine 473 (pAktS473), a key step for full Akt activation.[\[5\]](#) This leads to reduced cell survival and proliferation.[\[5\]](#)

The dual inhibition of mTORC1 and mTORC2 allows **Palomid 529** to bypass the feedback loops that can limit the efficacy of other mTOR inhibitors.[\[5\]](#)





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